

Essential Safety and Operational Guide for Handling Dibromofluoromethane

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Compound of Interest

Compound Name: Dibromofluoromethane

Cat. No.: B117605

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This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **Dibromofluoromethane**. It is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

Hazard Identification and Quantitative Data

Dibromofluoromethane is a chemical that requires careful handling due to its potential health hazards.[1] It is classified as acutely toxic if swallowed or inhaled.[1]

Physical and Chemical Properties

Property	Value
Chemical Formula	CHBr ₂ F
CAS Number	1868-53-7
Molar Mass	192.83 g/mol
Boiling Point	64-65 °C
Melting Point	-78°C[2]
Appearance	Liquid[2]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **Dibromofluoromethane** to prevent skin and eye contact, as well as inhalation.

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[2] A face shield should also be used to protect against splashes.[3]
- **Skin and Body Protection:** Wear fire/flammable resistant and impervious clothing.[2] A chemically resistant lab coat over long-sleeved clothing and long pants is essential. For situations with a high risk of splashing, a chemical-resistant apron or coveralls should be worn.[4] Closed-toe shoes are mandatory.[4]
- **Hand Protection:** Wear chemically resistant gloves.[4] Gloves must be inspected prior to use. Wash and dry hands after handling.[2]
- **Respiratory Protection:** All handling should be conducted in a certified chemical fume hood.[4] If there is a risk of exceeding exposure limits or if irritation is experienced, use a full-face respirator with an appropriate cartridge.[2]

Operational and Disposal Plans

Step-by-Step Handling Protocol:

- **Preparation:** Before handling, ensure all safety precautions have been read and understood.[4] Work in a well-ventilated area, preferably a chemical fume hood.[1]
- **Handling:** Avoid contact with skin and eyes.[2] Avoid the formation of dust and aerosols.[2] Use non-sparking tools to prevent fire caused by electrostatic discharge.[2]
- **Storage:** Store the container tightly closed in a dry, cool, and well-ventilated place.[2] Keep the container upright to prevent leakage.[3]

Disposal Plan:

The disposal of **Dibromofluoromethane** must be conducted by a licensed and qualified hazardous waste management company.[1]

- **Waste Collection:** Collect all **Dibromofluoromethane** waste, including contaminated materials, in a dedicated, clearly labeled, and compatible waste container for "Halogenated Solvents."[\[5\]](#)
- **Storage of Waste:** Store the waste container in a designated satellite accumulation area within the laboratory, placed in secondary containment to prevent spills.[\[5\]](#) Keep the container tightly sealed when not in use and store it in a well-ventilated area.[\[5\]](#)
- **Professional Disposal:** Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup by an approved hazardous waste vendor.[\[1\]](#)
- **Decontamination of Empty Containers:** Triple-rinse empty containers with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[\[1\]](#)

Emergency Procedures

First-Aid Measures:

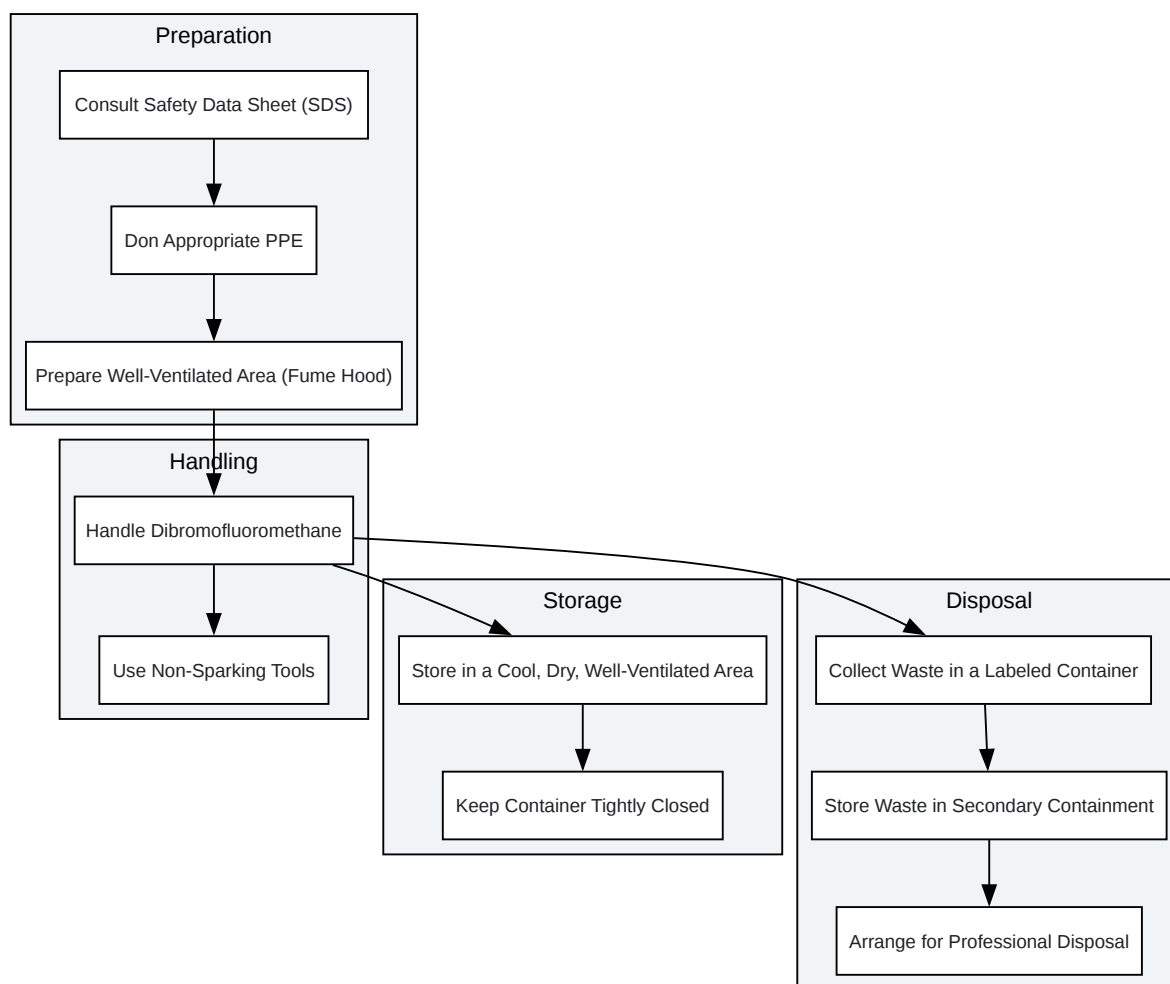
- **If Inhaled:** Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[2\]](#)
- **Following Skin Contact:** Immediately remove all contaminated clothing. Wash off with soap and plenty of water and consult a doctor.[\[2\]](#)
- **Following Eye Contact:** Rinse with pure water for at least 15 minutes and consult a doctor.[\[2\]](#)
- **Following Ingestion:** Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[\[2\]](#)

Spill Management:

- **Evacuate:** Evacuate personnel to a safe area and keep people away from and upwind of the spill.[\[2\]](#)
- **Ventilate:** Ensure adequate ventilation.[\[2\]](#)
- **Containment:** For a small spill, use an inert absorbent material (e.g., sand, vermiculite) to soak up the product.[\[5\]](#)[\[6\]](#)

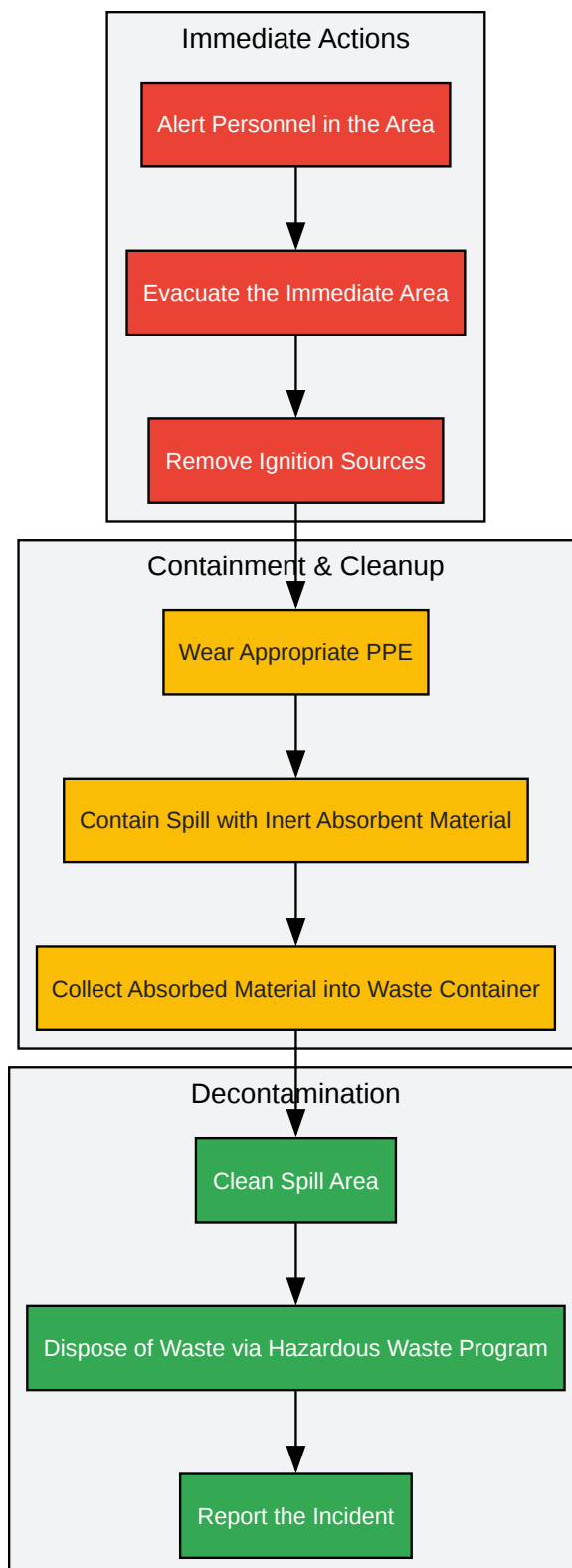
- Collection: Collect the absorbed material and place it into a designated hazardous waste container for disposal.[5]
- Clean-up: Clean the spill area thoroughly.[5]

Visual Workflow Diagrams



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Caption: Workflow for Handling **Dibromofluoromethane**.



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Caption: Emergency Response for **Dibromofluoromethane** Spill.

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